

A Comprehensive Technical Guide to the Safety and Handling of Succinic Anhydride-d4

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Compound of Interest

Compound Name: Succinic anhydride-d4

Cat. No.: B032885

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols, handling procedures, and essential data for **Succinic anhydride-d4**. Designed for laboratory and drug development environments, this document synthesizes critical information to ensure safe and effective use.

Chemical Identification and Physical Properties

Succinic anhydride-d4 is the deuterated form of Succinic anhydride.[1] It is a colorless, crystalline solid.[2][3] While its primary application is often as a non-cleavable ADC linker in drug development or as a tracer and internal standard for quantitative analysis, its physical and chemical properties are largely comparable to its non-deuterated counterpart.[1][4]

Table 1: Physical and Chemical Properties of **Succinic Anhydride-d4**

| Property | Value |
|------------------------|--|
| Chemical Formula | C₄D₄O₃ [5] [6] |
| Molecular Weight | 104.10 g/mol [6] |
| CAS Number (Labeled) | 14341-86-7 [5] [6] |
| CAS Number (Unlabeled) | 108-30-5 [5] [6] |
| Appearance | Colorless or light-colored needles or flakes [3] [7] |
| Melting Point | 118-120 °C |
| Boiling Point | 261 °C [8] |
| Density | 1.23 g/cm ³ [8] |

| Solubility | Very slightly soluble in water; soluble in alcohol and chloroform[\[7\]](#) |

Hazard Identification and Toxicology

Succinic anhydride-d₄ is classified as a hazardous substance.[\[7\]](#) It is harmful if swallowed and causes severe skin burns and eye damage.[\[5\]](#)[\[6\]](#)[\[9\]](#) It may also cause respiratory irritation, allergic skin reactions, and asthma-like symptoms if inhaled.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Signal Word: Danger[\[5\]](#)[\[6\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[9\]](#)[\[10\]](#)
- H314: Causes severe skin burns and eye damage.[\[9\]](#)
- H317: May cause an allergic skin reaction.[\[9\]](#)[\[10\]](#)
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[9\]](#)[\[10\]](#)
- H335: May cause respiratory irritation.[\[10\]](#)

Table 2: Toxicological Data

| Test | Species | Route | Value |
|------------|----------------------------|-------|------------------|
| LD50 | Rat | Oral | 1510 mg/kg[7][8] |
| LC50 (96h) | Danio rerio (zebra fish) | - | > 100 mg/l[9] |
| EC50 (48h) | Daphnia magna (Water flea) | - | > 102 mg/l[9] |

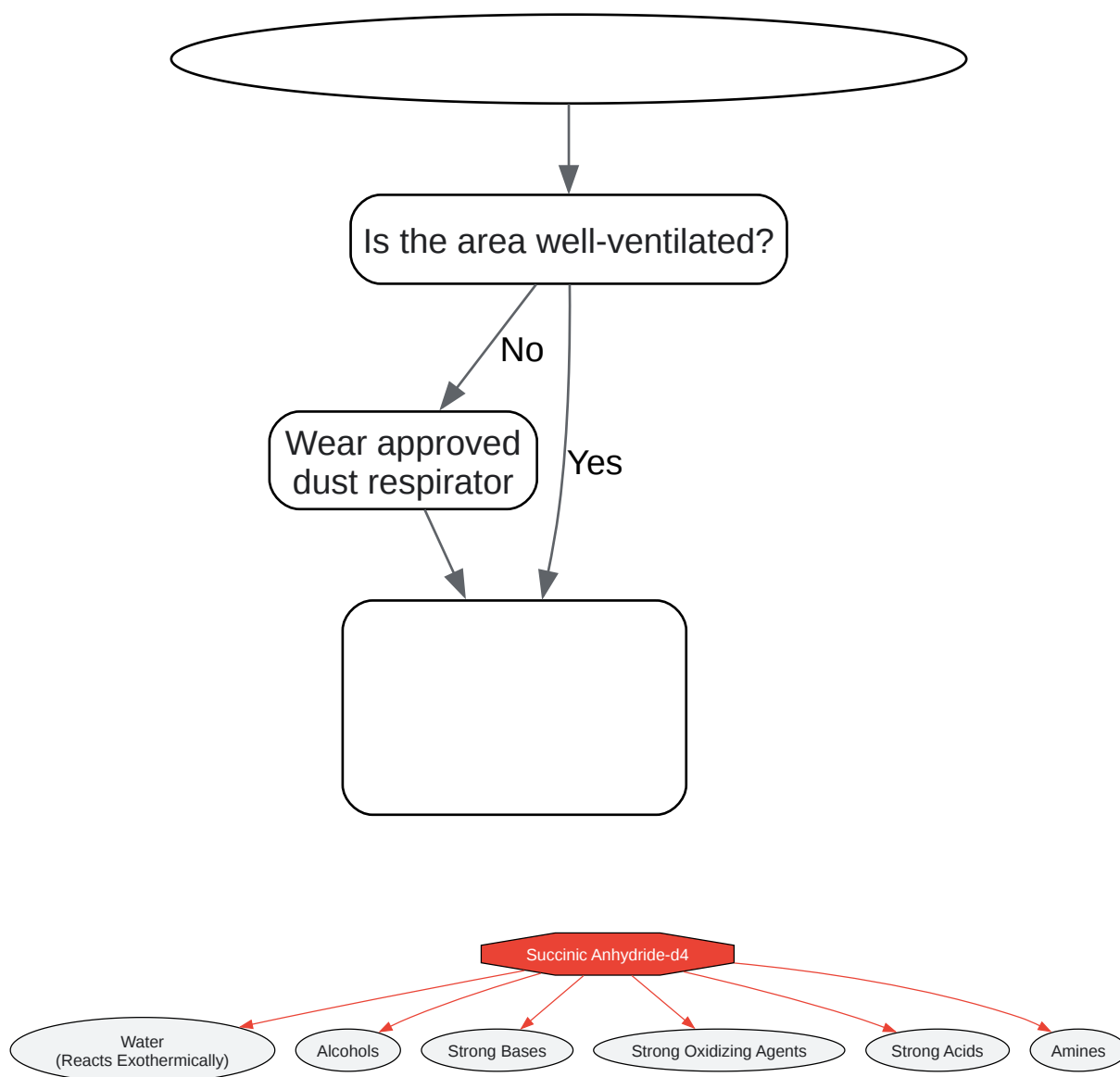
| ErC50 (72h) | Pseudokirchneriella subcapitata (green algae) | - | > 100 mg/l[9] |

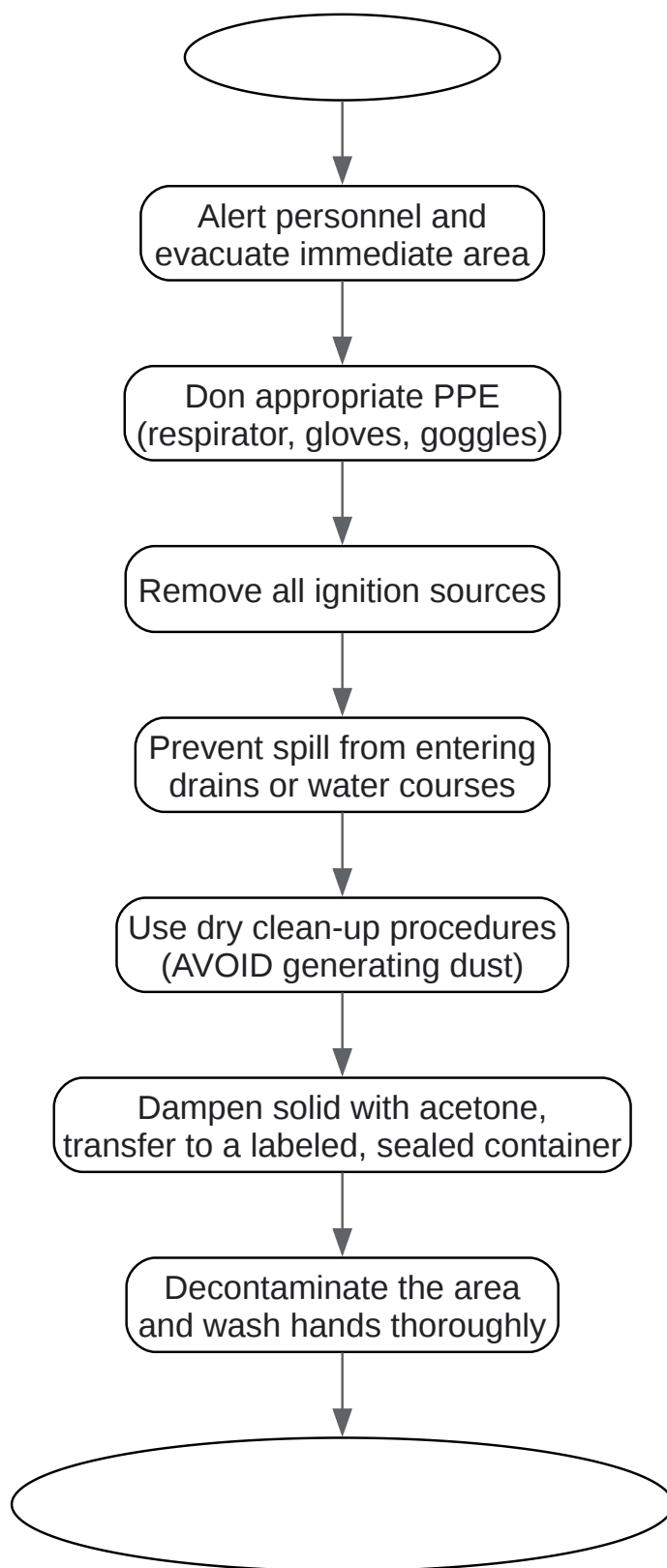
Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risks.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always use in a well-ventilated area to prevent the concentration of dust or vapors.[7][10]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory.
 - Eye Protection: Wear chemical safety goggles and a face shield.[7][9] Contact lenses should not be worn as they can absorb and concentrate irritants.[7]
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[7][9][10] Immediately remove and launder any contaminated clothing before reuse.[7][9]
 - Respiratory Protection: In case of inadequate ventilation or when dust is generated, wear a suitable respirator.[9][10]





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